

Application Notes and Protocols: Geranyl Crotonate in Fragrance Formulation

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Geranyl crotonate

Cat. No.: B1604941

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Geranyl crotonate is a synthetic fragrance ingredient valued for its unique olfactory profile, which is characterized by sweet, fruity, and caramellic notes.[1] As a terpene ester, it is formed from the combination of geraniol, a monoterpene alcohol, and crotonic acid.[2] Its molecular structure, featuring multiple double bonds, contributes to its distinct aroma and chemical reactivity. These application notes provide a comprehensive overview of **geranyl crotonate**, including its physicochemical properties, synthesis, quality control, safety assessment, and application in fragrance formulations.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **geranyl crotonate** is essential for its effective use in fragrance formulations. These properties influence its volatility, solubility, and stability.

Table 1: Physicochemical Properties of **Geranyl Crotonate**

Property	Value	Source
Chemical Name	[(2E)-3,7-dimethylocta-2,6-dienyl] (E)-but-2-enoate	Benchchem
CAS Number	56172-46-4	The Good Scents Company
Molecular Formula	C ₁₄ H ₂₂ O ₂	Benchchem
Molecular Weight	222.32 g/mol	Benchchem
Appearance	Colorless mobile liquid	The Good Scents Company
Boiling Point	~128 °C at 0.10 inch Hg	Benchchem
302.00 to 303.00 °C at 760.00 mm Hg	The Good Scents Company	
Vapor Pressure	0.001 mmHg @ 25 °C (estimated)	The Good Scents Company
Flash Point	292.00 °F (144.44 °C) (Tag Closed Cup)	The Good Scents Company
Solubility	Soluble in alcohol and oils. Insoluble in water.	ChemicalBook
logP (o/w)	4.471 (estimated)	The Good Scents Company

Olfactory Profile and Application in Fragrance Formulation

Geranyl crotonate possesses a multifaceted odor profile that makes it a versatile ingredient in a perfumer's palette.

Table 2: Olfactory Profile of **Geranyl Crotonate**

Aspect	Description	Source
Odor Type	Caramellic, Fruity, Sweet	The Good Scents Company
Odor Description	Sweet, caramellic, maple, fruity, with nutty and almond-like undertones.	The Good Scents Company
Odor Strength	Medium	The Good Scents Company
Substantivity	Approximately 51 hours on a smelling strip at 100%	The Good Scents Company
Recommended Usage	Up to 10.0000% in the fragrance concentrate.	The Good Scents Company

Blending Applications

Geranyl crotonate's sweet and fruity character allows it to be used in a variety of fragrance types:

- **Fruity and Floral Accords:** It can enhance the sweetness and add a modern twist to traditional floral bouquets, particularly those centered around rose, geranium, and other heady florals.
- **Gourmand and Edible Notes:** Its caramellic and maple-like facets make it an excellent component for gourmand fragrances, where it can be blended with vanilla, cocoa, and other sweet notes to create rich and decadent accords.
- **Woody and Oriental Blends:** It can be used to soften and add a touch of sweetness to woody and oriental compositions, creating a harmonious balance with ingredients like sandalwood, patchouli, and spices.
- **Functional Perfumery:** Due to its stability, it is suitable for use in a range of functional products including soaps, detergents, and personal care items, where it can impart a pleasant and lasting fragrance.[3]

Experimental Protocols

Synthesis of Geranyl Crotonate via Acid-Catalyzed Esterification

This protocol is adapted from the methodology described in U.S. Patent 2,187,694.

Objective: To synthesize **geranyl crotonate** from geraniol and crotonic acid using an acid catalyst and an azeotropic solvent to drive the reaction to completion.

Materials:

- Geraniol (1 mol equivalent)
- Crotonic acid (1 mol equivalent)
- Chlorobenzene (as a water-immiscible azeotropic solvent)
- Sulfuric acid (catalytic amount)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Dean-Stark apparatus
- Round-bottom flask
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Fractional distillation apparatus

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer and a Dean-Stark apparatus, add geraniol, crotonic acid, and chlorobenzene.
- Add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the reaction mixture to a temperature of 135-140°C with vigorous stirring.
- Continuously remove the water formed during the esterification by collecting the chlorobenzene-water azeotrope in the Dean-Stark trap. Return the chlorobenzene to the reaction flask.
- Monitor the reaction progress by observing the amount of water collected. The reaction is considered complete when water is no longer being formed.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with 5% sodium bicarbonate solution to neutralize the acid catalyst, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the chlorobenzene under reduced pressure using a rotary evaporator.
- The crude **geranyl crotonate** is then purified by fractional distillation under reduced pressure.

Diagram 1: Synthesis and Purification Workflow for **Geranyl Crotonate**

Caption: Workflow for the synthesis and purification of **geranyl crotonate**.

Quality Control: Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the purity of the synthesized **geranyl crotonate** and to identify any impurities.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for fragrance analysis (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness)

Typical GC-MS Parameters:

Table 3: Representative GC-MS Parameters for **Geranyl Crotonate** Analysis

Parameter	Condition
Injector Temperature	250 °C
Injection Mode	Split (e.g., 100:1)
Carrier Gas	Helium at a constant flow of 1 mL/min
Oven Temperature Program	Initial temperature: 50 °C, hold for 1 min
Ramp to 280 °C at 10 °C/min	
Hold at 280 °C for 5 min	
MS Source Temperature	230 °C
MS Quadrupole Temperature	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	m/z 40-400

Procedure:

- Prepare a dilute solution of the purified **geranyl crotonate** in a suitable solvent (e.g., ethanol or hexane).
- Inject a small volume (e.g., 1 μ L) of the solution into the GC-MS system.
- Acquire the data according to the parameters listed in Table 3.
- Analyze the resulting chromatogram to determine the retention time of the main peak corresponding to **geranyl crotonate**.

- Analyze the mass spectrum of the main peak and compare it with a reference spectrum to confirm the identity of **geranyl crotonate**.
- Integrate the peak areas to determine the purity of the sample and identify any minor components.

Stability Assessment

The stability of **geranyl crotonate** in a finished product is crucial for ensuring the fragrance's longevity and consistency. As an ester, it can be susceptible to hydrolysis, particularly in aqueous or highly acidic/alkaline environments.

Protocol for Accelerated Stability Testing in a Cosmetic Emulsion:

- **Sample Preparation:** Prepare several batches of the cosmetic emulsion, each containing a specific concentration of **geranyl crotonate**. Include a control batch with no fragrance.
- **Storage Conditions:** Store the samples under various conditions to simulate different environmental stresses:
 - Elevated temperature: 40°C and 50°C
 - Room temperature: 25°C (as a control)
 - Refrigerated: 4°C
 - Freeze-thaw cycles: e.g., 24 hours at -10°C followed by 24 hours at 25°C, repeated for three cycles.
- **Evaluation Intervals:** Evaluate the samples at regular intervals (e.g., 1, 2, 4, 8, and 12 weeks).
- **Parameters to Assess:**
 - **Olfactory Profile:** Assess any changes in the fragrance character and intensity.
 - **Physicochemical Properties:** Measure changes in pH, viscosity, color, and appearance (e.g., phase separation).

- Chemical Degradation: Use GC-MS to quantify the concentration of **geranyl crotonate** and identify any degradation products, such as geraniol and crotonic acid.

Safety Assessment

A comprehensive safety assessment of **geranyl crotonate** has been conducted by the Research Institute for Fragrance Materials (RIFM). The key findings support its safe use in fragrance formulations under the established guidelines.

Table 4: Summary of RIFM Safety Assessment for **Geranyl Crotonate**

Endpoint	Result/Conclusion
Genotoxicity	Not expected to be genotoxic.
Repeated Dose Toxicity	Exposure is below the Threshold of Toxicological Concern (TTC).
Reproductive Toxicity	Exposure is below the TTC.
Skin Sensitization	No Expected Sensitization Induction Level (NESIL) of 4700 µg/cm².
Photoirritation/Photoallergenicity	Not expected to be a photoirritant or photoallergen based on UV/Vis spectra.

For detailed information on the maximum acceptable concentrations in different product categories, it is recommended to consult the latest IFRA Standards.

Mechanism of Olfaction (Generalized)

While the specific olfactory receptors that bind to **geranyl crotonate** are not publicly documented, the general mechanism of odor perception involves a complex signaling cascade within the olfactory sensory neurons.

Diagram 2: Generalized Olfactory Signal Transduction Pathway

Caption: A simplified diagram of the olfactory signal transduction cascade.

This generalized pathway illustrates how an odorant molecule, upon binding to a specific G-protein coupled receptor (GPCR) on an olfactory sensory neuron, initiates a series of intracellular events. This cascade ultimately leads to the generation of an electrical signal that is transmitted to the brain and perceived as a specific scent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. geranyl crotonate, 56172-46-4 [thegoodscentscompany.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Geranyl Crotonate in Fragrance Formulation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1604941#application-of-geranyl-crotonate-in-fragrance-formulation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com